

Adeninobananin: A Novel Fluorescent Probe for Kinase Activity

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Compound of Interest

Compound Name: Adeninobananin

Cat. No.: B12417451

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Introduction: **Adeninobananin** is a novel fluorescent probe designed for the specific and sensitive detection of kinase activity in living cells and in vitro assays. Its unique molecular design allows for a significant increase in fluorescence intensity upon phosphorylation by target kinases, making it an invaluable tool for high-throughput screening of kinase inhibitors and for studying cellular signaling pathways. This document provides detailed application notes and protocols for the use of **Adeninobananin** in various research contexts.

Physicochemical and Fluorescent Properties

Property	Value
Molecular Weight	482.5 g/mol
Excitation Wavelength (max)	495 nm
Emission Wavelength (max)	525 nm
Quantum Yield (phosphorylated)	0.85
Extinction Coefficient	75,000 M ⁻¹ cm ⁻¹
Solubility	Soluble in DMSO
Storage	-20°C, protected from light

Application Notes

Adeninobananin can be utilized in a variety of applications, including:

- **High-Throughput Screening (HTS) for Kinase Inhibitors:** The probe's "turn-on" fluorescence upon phosphorylation provides a robust signal for HTS assays.
- **Real-time Monitoring of Kinase Activity in Live Cells:** **Adeninobananin** is cell-permeable, allowing for the dynamic visualization of kinase activity within cellular compartments.
- **In Vitro Kinase Assays:** The probe can be used with purified kinases and substrates to determine kinetic parameters and screen for inhibitors.
- **Drug Discovery and Development:** **Adeninobananin** facilitates the identification and characterization of novel kinase-targeting therapeutics.

Experimental Protocols

In Vitro Kinase Assay Protocol

This protocol is designed for a 96-well plate format, suitable for HTS.

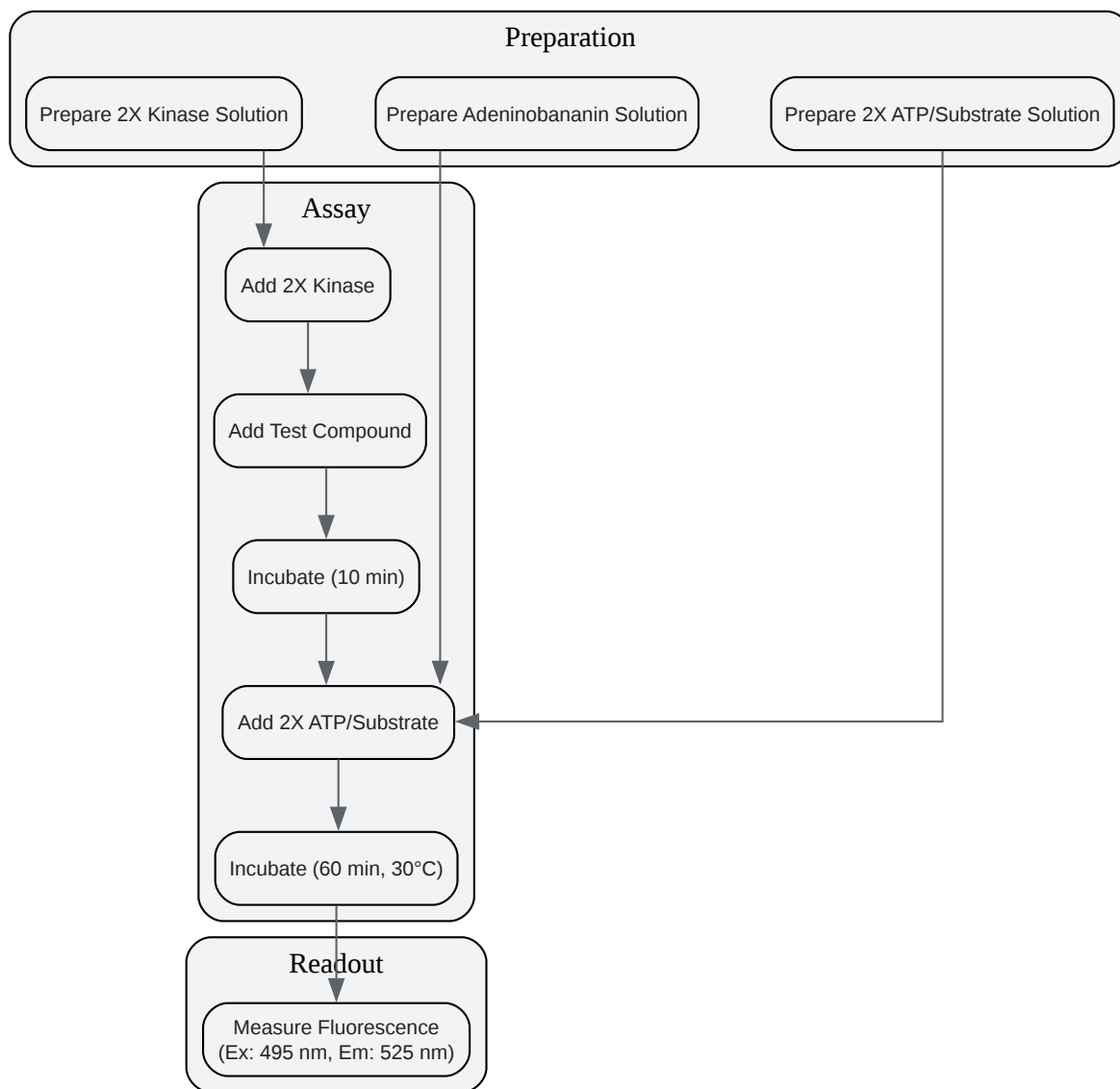
Materials:

- **Adeninobananin** (10 mM stock in DMSO)
- Kinase of interest
- Kinase substrate (if required by the kinase)
- ATP
- Assay Buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- 96-well black microplate

Procedure:

- **Prepare Assay Components:**

- Dilute **Adeninobananin** to the desired working concentration (e.g., 10 μ M) in Assay Buffer.
- Prepare a 2X kinase solution in Assay Buffer.
- Prepare a 2X ATP/substrate solution in Assay Buffer.
- Assay Reaction:
 - Add 25 μ L of the 2X kinase solution to each well.
 - Add 25 μ L of test compounds (or vehicle for control) to the respective wells.
 - Incubate for 10 minutes at room temperature.
 - Initiate the reaction by adding 50 μ L of the 2X ATP/substrate solution.
- Incubation: Incubate the plate at 30°C for 60 minutes, protected from light.
- Fluorescence Measurement: Read the fluorescence intensity at an excitation of 495 nm and an emission of 525 nm.



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Caption: In Vitro Kinase Assay Workflow.

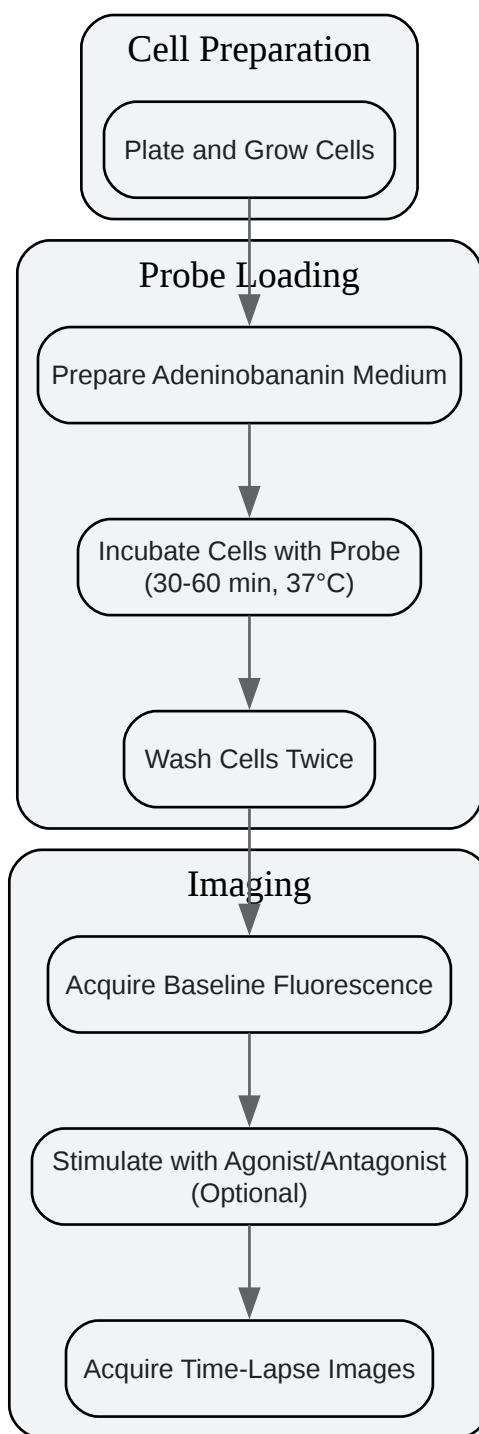
Live Cell Kinase Activity Assay Protocol

Materials:

- **Adeninobananin** (10 mM stock in DMSO)
- Cells of interest plated in a suitable imaging dish or plate
- Cell culture medium
- Fluorescence microscope with appropriate filters

Procedure:

- Cell Preparation: Plate cells and grow to the desired confluency.
- Probe Loading:
 - Dilute the **Adeninobananin** stock solution to a final concentration of 5 μ M in serum-free cell culture medium.
 - Remove the culture medium from the cells and replace it with the **Adeninobananin**-containing medium.
 - Incubate the cells for 30-60 minutes at 37°C in a CO₂ incubator.
- Washing: Wash the cells twice with pre-warmed culture medium to remove excess probe.
- Imaging:
 - Image the cells using a fluorescence microscope with filter sets appropriate for an excitation of ~490 nm and emission of ~520 nm.
 - Acquire baseline fluorescence images.
- Stimulation (Optional): To observe dynamic changes in kinase activity, treat the cells with a known agonist or antagonist and acquire time-lapse images.

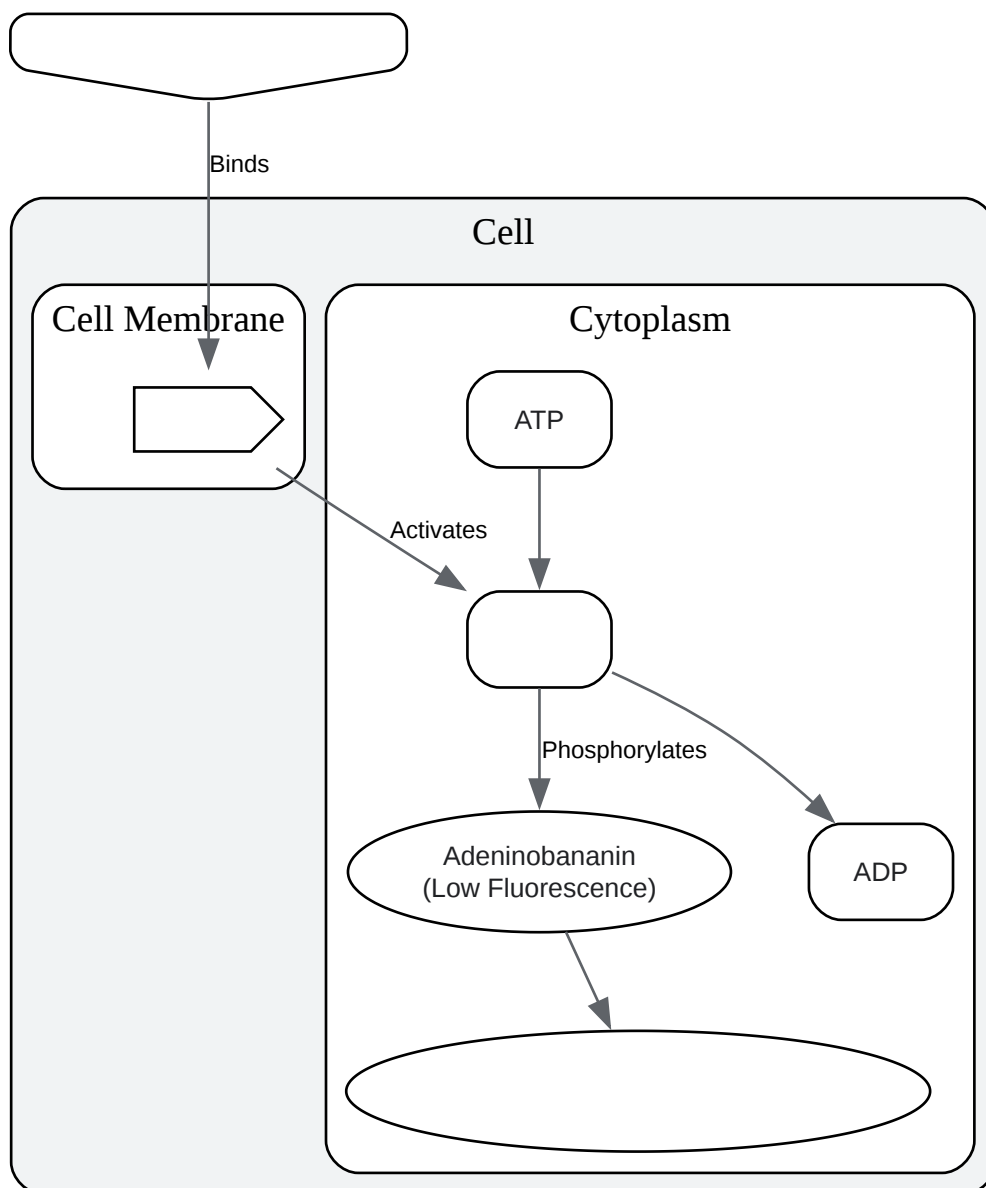


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Caption: Live Cell Imaging Workflow.

Signaling Pathway Visualization

The following diagram illustrates the general mechanism of action for **Adeninobananin** in a cellular context.



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Caption: **Adeninobananin** Mechanism of Action.

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